

Alpinone as a Standard in Flavonoid Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Alpen

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing Alpinone as a standard in flavonoid research. This document outlines the physicochemical properties of Alpinone, detailed protocols for its use in quantitative analysis, and its application in studying immunological signaling pathways.

Introduction to Alpinone

Alpinone is a flavonoid, specifically a flavanone, that serves as a valuable reference standard in analytical chemistry and biomedical research. Its stable structure and well-defined properties make it an excellent candidate for the quantification of other flavonoids in complex mixtures, such as plant extracts and pharmaceutical formulations. Furthermore, recent studies have highlighted its role as a positive regulator of the innate immune response, expanding its utility in drug discovery and immunology.

Physicochemical Properties of Alpinone

A thorough understanding of the physicochemical properties of a standard is crucial for its proper handling, storage, and application in experimental settings. The key properties of Alpinone are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₄ O ₅	[1]
Molecular Weight	286.28 g/mol	[1]
IUPAC Name	3,5-dihydroxy-7-methoxy-2-phenyl-2,3-dihydrochromen-4-one	[1]
CAS Number	480-13-7	
Melting Point	Not Available	
Solubility	Soluble in methanol, ethanol, and other organic solvents.	
Appearance	Typically a crystalline solid.	

Spectroscopic Data for Alpinone

Spectroscopic data is essential for the identification and confirmation of Alpinone. While specific, high-resolution spectra for Alpinone are not readily available in the public domain, the following sections describe the expected spectral characteristics for a flavanone of this nature.

UV-Vis Spectroscopy

In methanol, flavonoids typically exhibit two major absorption bands in the UV-Vis spectrum. For a flavanone like Alpinone, these bands are expected in the following regions:

- Band I: 310-330 nm
- Band II: 275-295 nm

The precise λ_{max} should be determined experimentally when preparing standard solutions for HPLC-UV analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR: The proton NMR spectrum of Alpinone in a solvent like CDCl₃ would be expected to show distinct signals corresponding to the aromatic protons on the A and B rings, the protons of

the heterocyclic C ring, and the methoxy group protons.

¹³C-NMR: The carbon-13 NMR spectrum provides information on all the carbon atoms in the Alpinone molecule. The chemical shifts will be characteristic of the flavanone skeleton, with distinct signals for the carbonyl carbon, aromatic carbons, and the carbons of the heterocyclic ring and methoxy group.

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of Alpinone, typically obtained as a KBr pellet, would display characteristic absorption bands for its functional groups. Expected peaks would include:

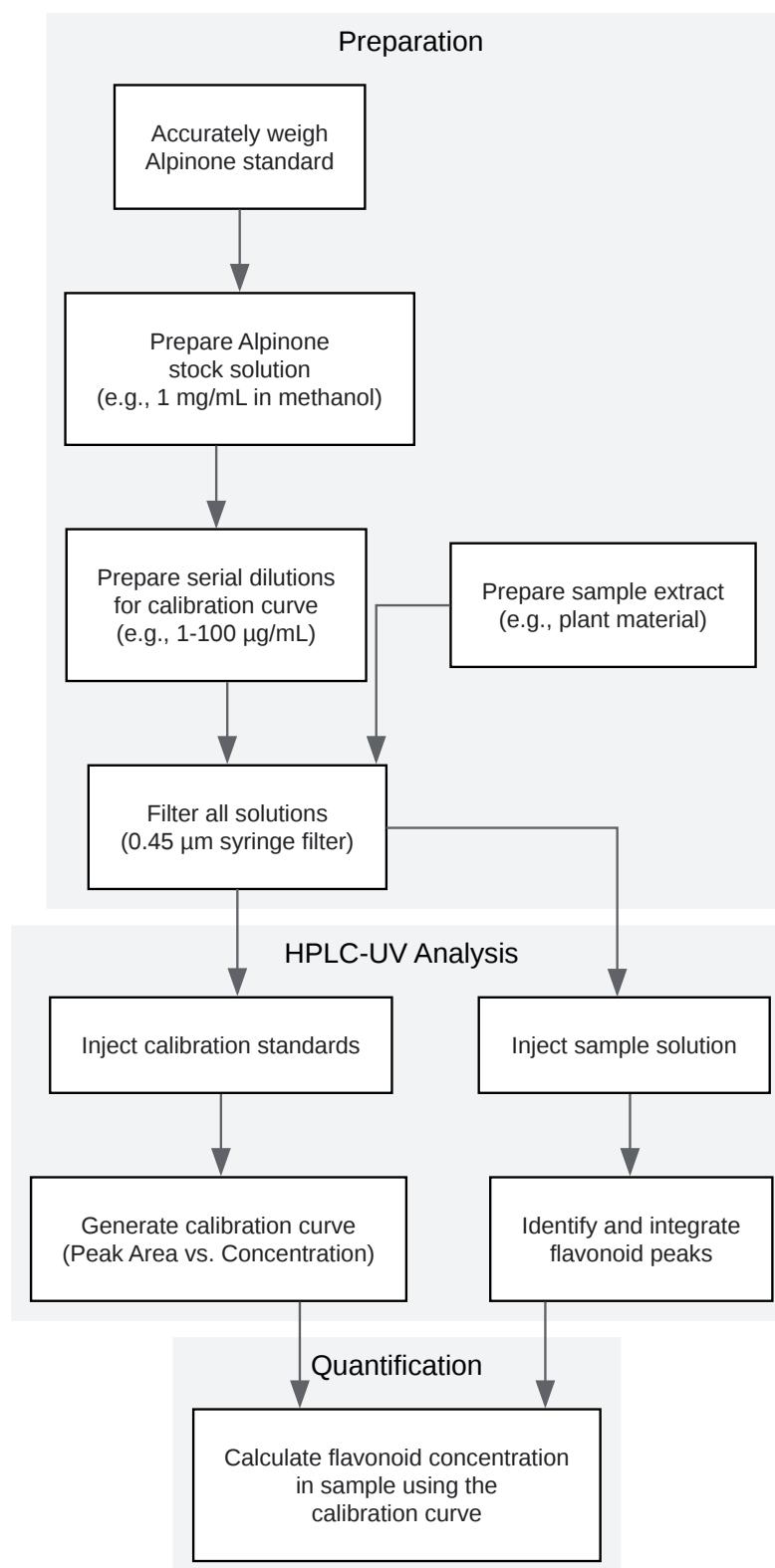
- O-H stretching: A broad band around 3500-3200 cm^{-1} due to the hydroxyl groups.
- C-H stretching (aromatic and aliphatic): Peaks just above and below 3000 cm^{-1} .
- C=O stretching (carbonyl): A strong, sharp peak around 1680-1640 cm^{-1} .
- C=C stretching (aromatic): Peaks in the 1600-1450 cm^{-1} region.
- C-O stretching: Bands in the 1300-1000 cm^{-1} region.

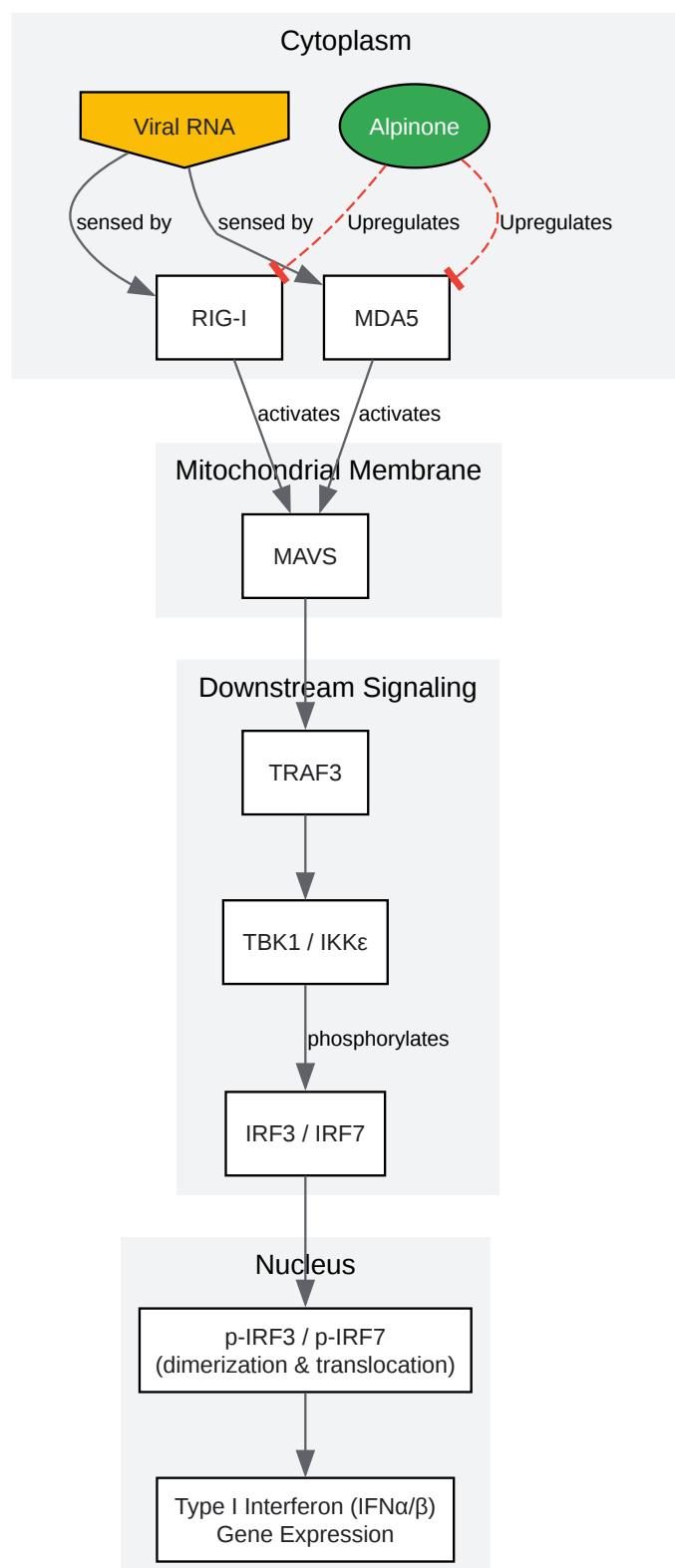
Alpinone in Quantitative Analysis: HPLC-UV Protocol

Alpinone is an effective external standard for the quantification of other flavonoids in various samples using High-Performance Liquid Chromatography with UV detection (HPLC-UV).

Experimental Workflow for HPLC-UV Quantification

The following diagram illustrates the general workflow for using Alpinone as an external standard for flavonoid quantification.



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References

- 1. forskning.ruc.dk [forskning.ruc.dk]
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